

# Application Notes and Protocols: 8-Bromo-5-methoxyquinolin-4-ol

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## Compound of Interest

Compound Name: **8-Bromo-5-methoxyquinolin-4-ol**

Cat. No.: **B596888**

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To Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive search for "**8-Bromo-5-methoxyquinolin-4-ol**" and its applications as a fluorescent probe, we have found no specific scientific literature or experimental data detailing its use in this capacity. The search results did not yield any established protocols, quantitative data on its photophysical properties, or its application in cell imaging or drug development.

Information is available for related quinoline derivatives and the general principles of fluorescent probes in biomedical research. For instance, the development of fluorescent probes is a significant area of interest for non-invasive, real-time imaging in living systems, which is valuable for medical diagnostics and drug delivery.<sup>[1][2]</sup> These probes are designed based on various photophysical phenomena like Intramolecular Charge Transfer (ICT), Photoinduced Electron Transfer (PET), and Fluorescence Resonance Energy Transfer (FRET) to visualize pH, ions, reactive oxygen species, and other biomolecules.<sup>[1][2]</sup>

Fluorescent probes are recognized as crucial tools in drug discovery for studying protein targets and screening compound libraries.<sup>[3]</sup> They can provide a more detailed understanding of drug delivery within living cells, moving beyond traditional trial-and-error methods.<sup>[4][5]</sup>

While chemical suppliers list compounds such as 5-bromo-8-methoxyquinoline<sup>[6][7]</sup> and 8-bromo-5-nitroisoquinoline<sup>[8]</sup>, and literature discusses the synthesis of various brominated quinoline and isoquinoline derivatives<sup>[6][9]</sup>, there is a lack of specific information on the synthesis and fluorescent properties of **8-Bromo-5-methoxyquinolin-4-ol**.

## Conclusion:

Based on the current available information, **8-Bromo-5-methoxyquinolin-4-ol** is not a well-established or documented fluorescent probe. Therefore, we are unable to provide detailed application notes, experimental protocols, quantitative data, or diagrams for its use.

Researchers interested in the potential of this specific molecule as a fluorescent probe would need to undertake foundational research to synthesize and characterize its photophysical properties and evaluate its suitability for biological imaging and sensing applications. This would involve:

- Chemical Synthesis and Purification: Developing a reliable synthetic route to obtain pure **8-Bromo-5-methoxyquinolin-4-ol**.
- Photophysical Characterization: Determining its absorption and emission spectra, quantum yield, and photostability.
- In Vitro and In Vivo Evaluation: Assessing its cytotoxicity, cell permeability, and potential for specific targeting or sensing in biological systems.

We recommend that researchers interested in this specific compound begin with a thorough review of synthetic methodologies for similar quinolinol derivatives and then proceed with a systematic evaluation of its properties as a potential fluorescent probe.

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